

# Spectroscopic Analysis of Diisopropyl Ether: A Technical Guide

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## Compound of Interest

Compound Name: *Diisopropyl ether*

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This technical guide provides an in-depth overview of the spectroscopic data for **diisopropyl ether** (DIPE), a common solvent and potential pharmaceutical impurity. The following sections detail its characterization by Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), offering both quantitative data and the methodologies for their acquisition.

## Spectroscopic Data Summary

The empirical formula for **diisopropyl ether** is  $C_6H_{14}O$ , with a molecular weight of approximately 102.17 g/mol. Its structure consists of two isopropyl groups linked by an ether oxygen, leading to a high degree of symmetry that is reflected in its spectroscopic signatures.

## Nuclear Magnetic Resonance (NMR) Data

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. Due to the symmetry of **diisopropyl ether**, the spectra are relatively simple.

### <sup>1</sup>H NMR Data

The proton NMR spectrum of **diisopropyl ether** is characterized by two distinct signals.

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
~3.6	Septet	2H	CH
~1.1	Doublet	12H	CH <sub>3</sub>

### <sup>13</sup>C NMR Data

The carbon NMR spectrum of **diisopropyl ether** shows two signals, corresponding to the two unique carbon environments.[1][2][3]

Chemical Shift ( $\delta$ ) ppm	Assignment
~69-72	CH
~22-23	CH <sub>3</sub>

## Infrared (IR) Spectroscopy Data

The IR spectrum of **diisopropyl ether** is dominated by absorptions corresponding to C-H and C-O bond vibrations.[4][5][6]

Wavenumber (cm <sup>-1</sup> )	Intensity	Vibration Type
2970-2930	Strong	C-H stretch (sp <sup>3</sup> )
2870	Medium	C-H stretch (sp <sup>3</sup> )
1470-1450	Medium	C-H bend (CH <sub>3</sub> )
1385-1365	Medium	C-H bend (isopropyl split)
1170-1115	Strong	C-O-C stretch (asymmetric)

## Mass Spectrometry (MS) Data

The mass spectrum of **diisopropyl ether** provides information about its molecular weight and fragmentation pattern under electron ionization.[7]

m/z	Relative Intensity	Fragment
102	Moderate	$[M]^+$ (Molecular Ion)
87	High	$[M - CH_3]^+$
45	High	$[C_2H_5O]^+$
43	Base Peak	$[C_3H_7]^+$ (Isopropyl cation)

## Experimental Protocols

The following are generalized protocols for the spectroscopic analysis of a liquid sample such as **diisopropyl ether**.

### NMR Spectroscopy ( $^1H$ and $^{13}C$ )

#### Sample Preparation:

- For  $^1H$  NMR, dissolve 5-25 mg of **diisopropyl ether** in approximately 0.6-0.7 mL of a deuterated solvent (e.g.,  $CDCl_3$ ) in a clean, dry vial.[8]
- For  $^{13}C$  NMR, a more concentrated solution is preferable, typically 50-100 mg of the sample in the same amount of solvent.[8]
- Transfer the solution into a clean 5 mm NMR tube. If any solid particles are present, filter the solution through a small plug of glass wool in a Pasteur pipette directly into the NMR tube.[9]
- Cap the NMR tube securely.

#### Data Acquisition:

- The NMR spectrometer is typically a high-field instrument (e.g., 300-600 MHz).
- Before acquiring the sample spectrum, the magnetic field is shimmed for homogeneity using the deuterium signal from the solvent.
- For  $^1H$  NMR, a standard single-pulse experiment is usually sufficient. Key parameters include the spectral width, acquisition time, and relaxation delay.

- For  $^{13}\text{C}$  NMR, a proton-decoupled experiment is standard to simplify the spectrum to single lines for each carbon. A larger number of scans is typically required due to the low natural abundance of  $^{13}\text{C}$ .

## Infrared (IR) Spectroscopy

Sample Preparation (Neat Liquid):

- Place a single drop of neat **diisopropyl ether** onto the surface of a clean, dry salt plate (e.g., NaCl or KBr).
- Place a second salt plate on top of the first, spreading the liquid into a thin, uniform film.
- Mount the "sandwich" of plates in the sample holder of the IR spectrometer.

Data Acquisition (FTIR):

- Record a background spectrum of the empty sample compartment to account for atmospheric  $\text{CO}_2$  and  $\text{H}_2\text{O}$ .
- Place the prepared sample in the spectrometer's beam path.
- Acquire the sample spectrum, typically by co-adding multiple scans to improve the signal-to-noise ratio. The spectrum is usually recorded over a range of 4000 to 400  $\text{cm}^{-1}$ .

## Mass Spectrometry (MS)

Sample Introduction and Ionization (Electron Ionization - EI):

- Diisopropyl ether**, being volatile, is typically introduced into the mass spectrometer via a gas chromatography (GC-MS) system or a direct insertion probe.[10]
- The sample is vaporized in a heated inlet.
- In the ion source, the gaseous molecules are bombarded with a beam of high-energy electrons (typically 70 eV).[11][12] This causes the ejection of an electron from the molecule, forming a molecular ion ( $[\text{M}]^+$ ), which then undergoes fragmentation.[11][12]

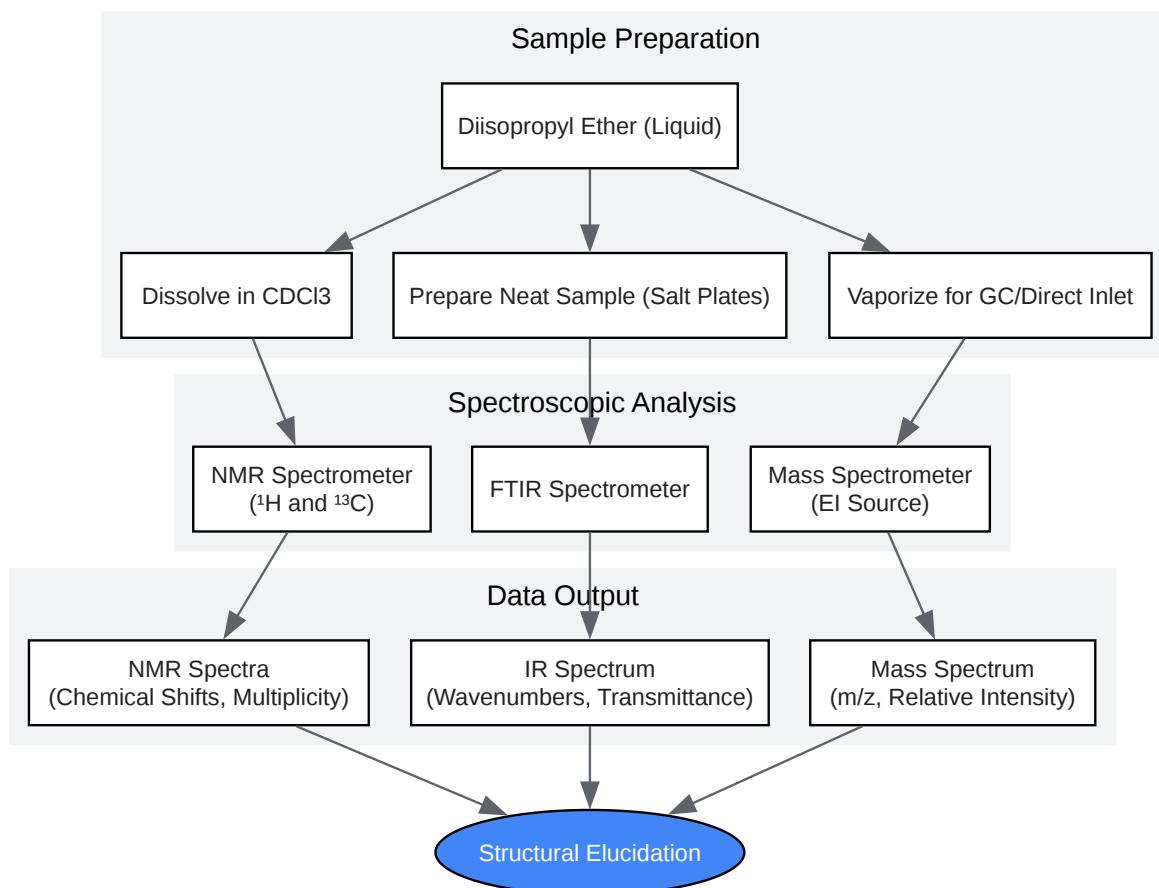
## Data Acquisition:

- The resulting ions (the molecular ion and its fragments) are accelerated into a mass analyzer (e.g., a quadrupole).
- The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- A detector records the abundance of each ion, generating the mass spectrum.

# Visualizations

## Spectroscopic Analysis Workflow

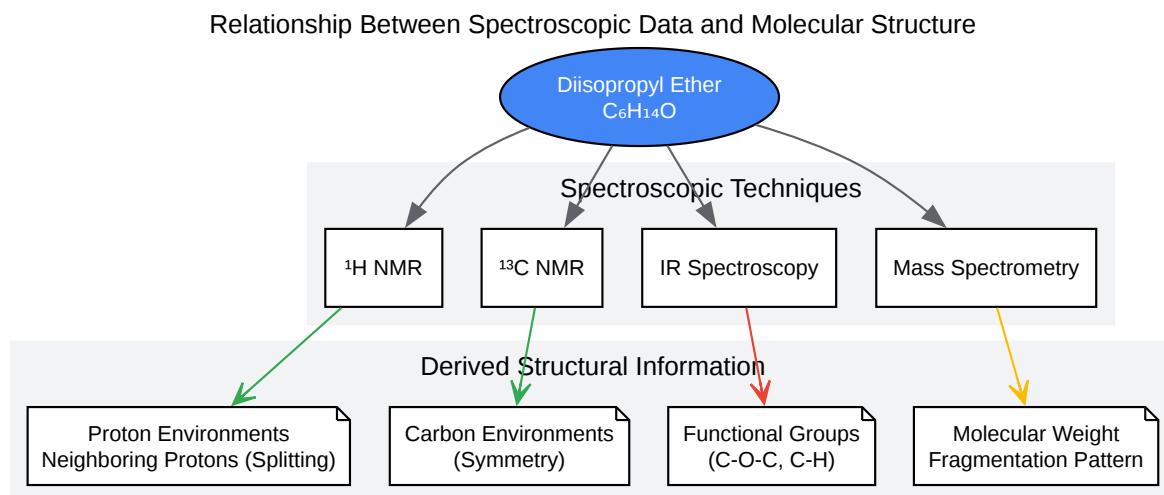
General Workflow for Spectroscopic Analysis of Diisopropyl Ether



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Caption: Experimental workflow for the spectroscopic analysis of **diisopropyl ether**.

## Spectroscopy and Structural Information Relationship



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Caption: How different spectroscopic techniques elucidate the structure of **diisopropyl ether**.

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